

2-Chloro-5-(trifluoromethyl)benzoyl chloride molecular weight

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Compound of Interest

Compound Name:	2-Chloro-5-(trifluoromethyl)benzoyl chloride
Cat. No.:	B1585943

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Core Physicochemical & Structural Properties

2-Chloro-5-(trifluoromethyl)benzoyl chloride is a substituted aromatic acyl chloride. The trifluoromethyl (-CF₃) group significantly influences the molecule's electronic properties, enhancing its reactivity as an electrophile and often improving the metabolic stability and lipophilicity of its derivatives—a desirable trait in drug discovery.^[1]

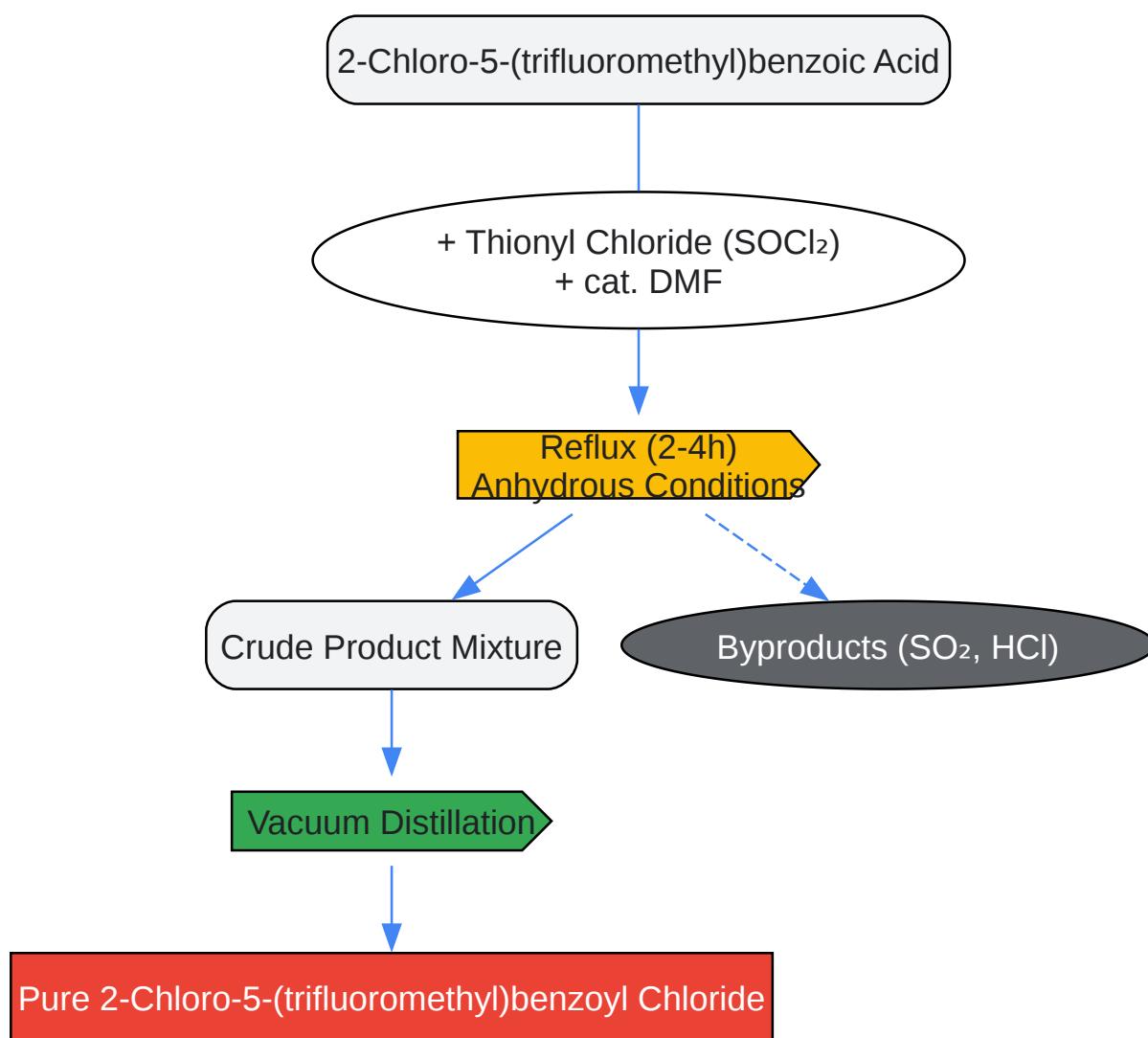
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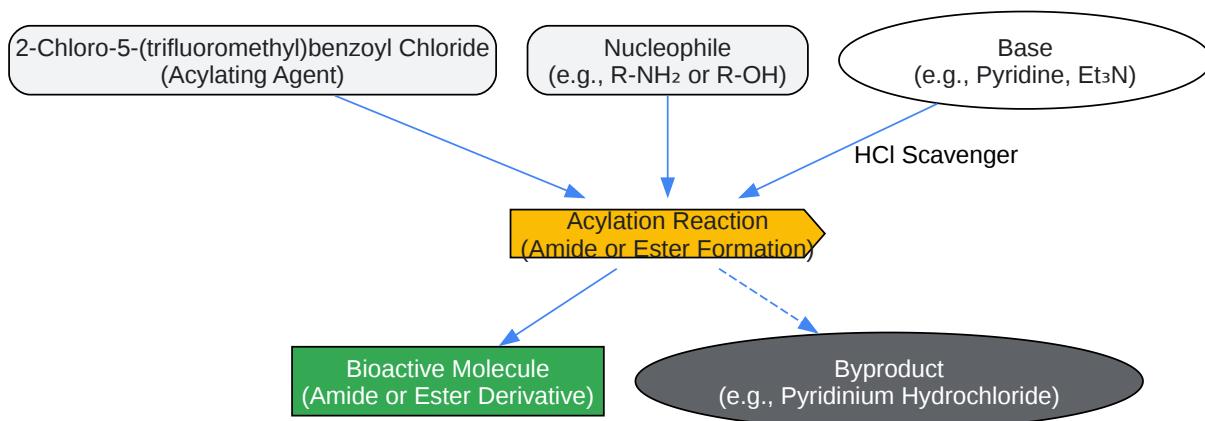
A summary of the key quantitative data for this compound is presented below.

Property	Value	Source
Molecular Weight	243.01 g/mol	[2] [3]
Molecular Formula	C ₈ H ₃ Cl ₂ F ₃ O	[2] [3] [4]
CAS Number	657-05-6	[2] [4]
Appearance	Light red to yellow liquid (typical for acyl chlorides)	[5]
Reactivity	Highly reactive, especially with nucleophiles (water, alcohols, amines)	[1] [5]

Chemical Structure

The structural arrangement of the substituents on the benzene ring is key to the compound's utility in regioselective synthesis.





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